

An In-Depth Technical Guide to the Safety, Handling, and Toxicity of Benzoylacetoneitrile

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Compound of Interest

Compound Name: 3-Oxo-4-phenylbutanenitrile

Cat. No.: B103922

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and toxicological information for benzoylacetoneitrile (CAS No. 614-16-4). The information is compiled from safety data sheets, regulatory databases, and scientific literature to ensure a thorough understanding for professionals working with this compound.

Chemical and Physical Properties

Benzoylacetoneitrile, also known as 2-cyanoacetophenone or 3-oxo-3-phenylpropanenitrile, is a beta-ketonitrile and an aromatic ketone. It is a solid at room temperature and has the following properties:

Property	Value
Molecular Formula	C ₉ H ₇ NO
Molecular Weight	145.16 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	80-83 °C
Boiling Point	160 °C at 10 mmHg
Solubility	Sparingly soluble in water

Hazard Identification and Classification

Benzoylacetonitrile is classified as acutely toxic and an irritant. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications^{[1][2][3][4][5][6]}:

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed
Acute Toxicity (Dermal)	4	H312: Harmful in contact with skin
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Warning

Pictograms:

Safe Handling and Personal Protective Equipment (PPE)

Due to its hazardous nature, strict safety protocols should be followed when handling benzoylacetonitrile.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Ensure that eyewash stations and safety showers are readily accessible in the work area.

Personal Protective Equipment (PPE)

PPE Category	Specifications and Recommendations
Eye and Face Protection	Wear chemical safety goggles that comply with EN 166 or NIOSH standards. A face shield should be worn in situations with a high risk of splashing or dust generation.
Hand Protection	Chemical-resistant gloves are mandatory. Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact. Dispose of contaminated gloves as hazardous waste.
Body Protection	A standard laboratory coat is required. For procedures with a higher risk of contamination, consider a chemical-resistant apron or coveralls.
Respiratory Protection	If working outside of a fume hood or if dust generation is likely, a NIOSH-approved N95 dust mask or a respirator with an appropriate cartridge should be used.

Handling Procedures

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.
- Keep the container tightly closed when not in use.
- Store in a dry, cool, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong bases.

First Aid Measures

In case of exposure to benzoilacetonitrile, the following first aid measures should be taken immediately:

Exposure Route	First Aid Measures
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.
Skin Contact	Remove contaminated clothing and wash the affected area with plenty of soap and water. Seek medical attention if skin irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.

Toxicity Information

The primary toxic effects of benzoilacetonitrile are acute toxicity upon ingestion, dermal contact, or inhalation, as well as irritation to the skin, eyes, and respiratory system.

Quantitative Toxicity Data

Acute toxicity studies have been conducted according to OECD guidelines. The following median lethal dose (LD50) values have been reported:

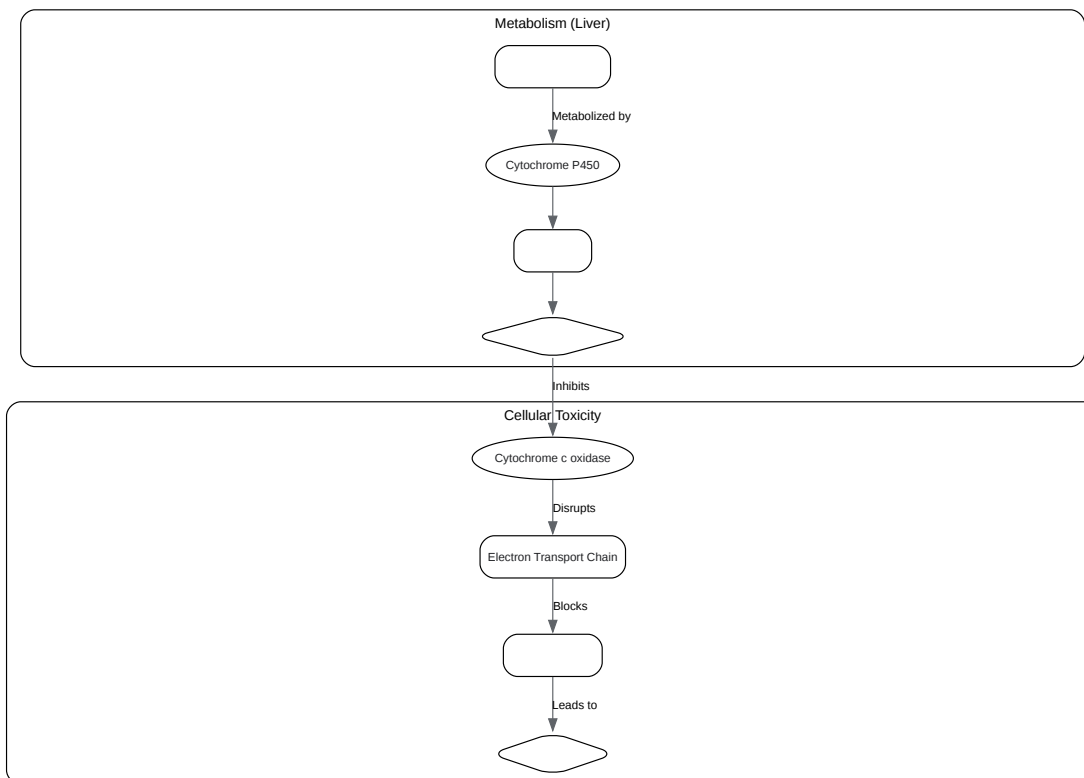
Route	Species	Guideline	Result
Oral	Rat	OECD 425	LD50 > 2000 mg/kg bw
Dermal	Rat	OECD 402	LD50 > 2000 mg/kg bw

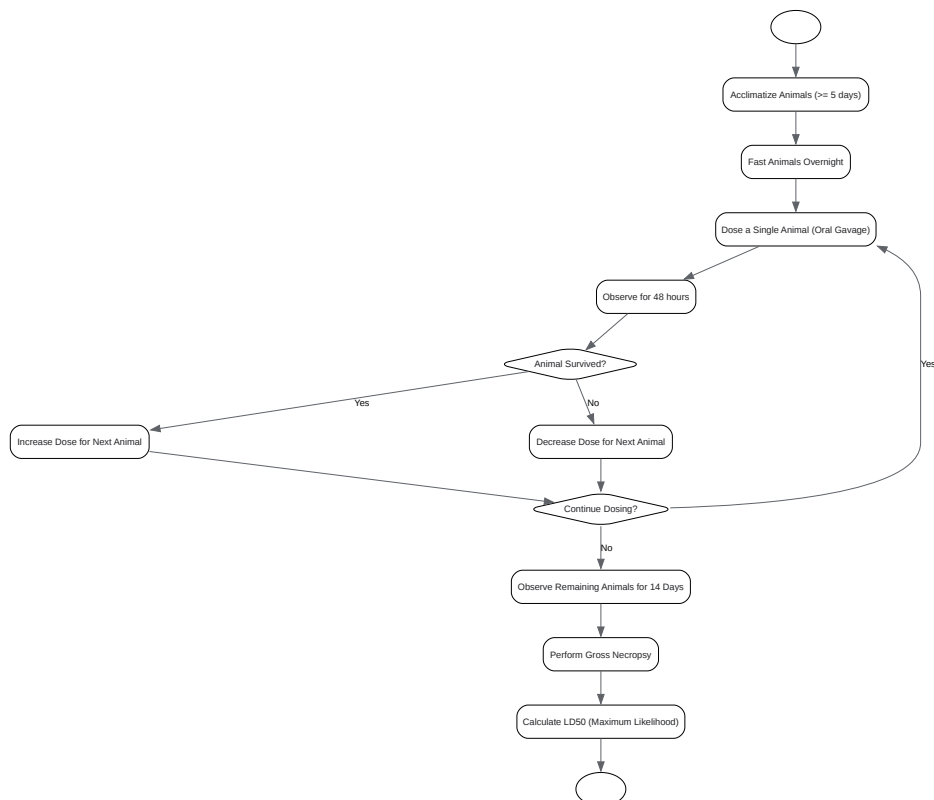
No quantitative data for acute inhalation toxicity (LC50) is available as the study was waived based on the results of the oral and dermal toxicity studies.

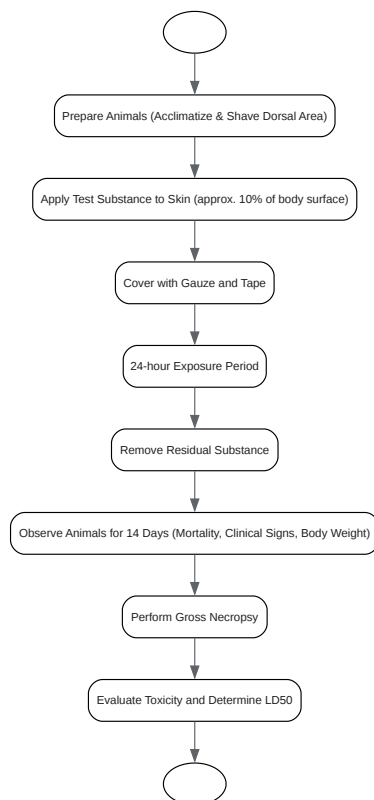
Proposed Mechanism of Toxicity

While specific studies on the metabolic fate of benzoylacetonitrile are limited, the toxicity of many nitrile compounds is attributed to the metabolic release of cyanide. It is hypothesized that benzoylacetonitrile undergoes metabolism by cytochrome P450 enzymes in the liver, which could lead to the release of a cyanide ion.

The released cyanide can then inhibit cytochrome c oxidase, a critical enzyme in the mitochondrial electron transport chain. This inhibition disrupts cellular respiration, leading to a rapid decrease in ATP production and subsequent cell death.







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